

Quantitative Analysis of Dimethyl Pimelate Using Dimethyl Pimelate-d4 as an Internal Standard

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

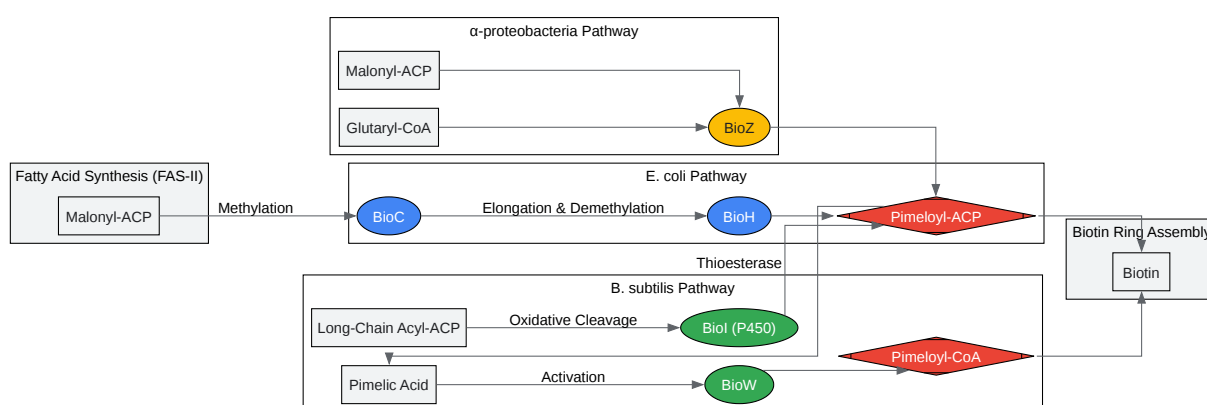
Dimethyl pimelate is a dicarboxylic acid ester that serves as a valuable intermediate in the synthesis of pharmaceuticals, polymers, and fragrances. Its parent molecule, pimelic acid, is a key precursor in the biosynthesis of biotin (vitamin B7) in various bacteria, highlighting its importance in metabolic pathways. The accurate quantification of Dimethyl pimelate in biological and chemical samples is crucial for metabolic research, pharmacokinetic studies, and quality control in industrial processes. The use of a stable isotope-labeled internal standard, such as **Dimethyl pimelate-d4**, is the gold standard for quantitative analysis by mass spectrometry. This method corrects for variations in sample preparation and instrument response, ensuring high accuracy and precision.

This document provides a detailed protocol for the quantitative analysis of Dimethyl pimelate in a given matrix using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with

Dimethyl pimelate-d4 as an internal standard.

Metabolic Significance of Pimelate

In many bacteria, pimelic acid is a crucial intermediate in the synthesis of biotin. Several distinct pathways for pimelate synthesis have been identified, often leveraging components of fatty acid synthesis. Understanding these pathways can be critical for the development of novel antimicrobial agents.



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Bacterial Pimelate Biosynthesis Pathways for Biotin Synthesis.

Experimental Protocols

This section details a representative LC-MS/MS method for the quantification of Dimethyl pimelate.

Materials and Reagents

- Dimethyl pimelate (analytical standard)
- **Dimethyl pimelate-d4** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Microcentrifuge tubes
- Analytical balance
- Volumetric flasks and pipettes

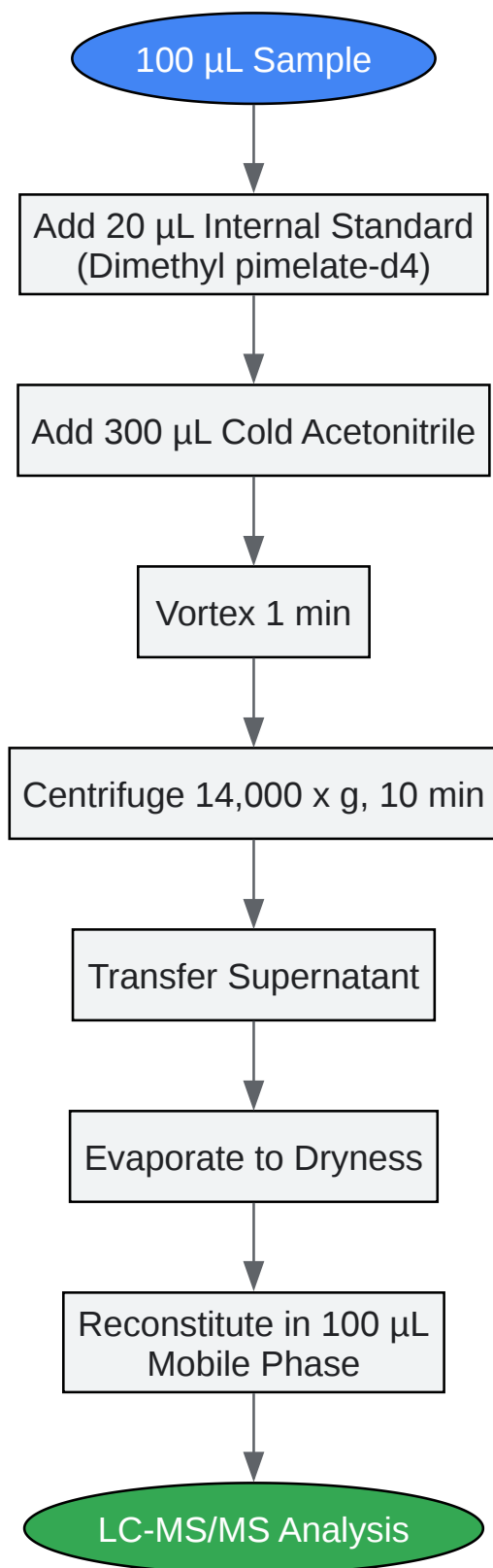
Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh approximately 10 mg of Dimethyl pimelate and transfer to a 10 mL volumetric flask. Dissolve and dilute to the mark with methanol.
 - Accurately weigh approximately 1 mg of **Dimethyl pimelate-d4** and transfer to a 1 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- Working Standard Solutions:
 - Prepare a series of working standard solutions of Dimethyl pimelate by serial dilution of the primary stock solution with a 50:50 methanol:water mixture to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.

- Internal Standard Working Solution (100 ng/mL):
 - Dilute the **Dimethyl pimelate-d4** primary stock solution with a 50:50 methanol:water mixture to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Pipette 100 µL of the sample (e.g., plasma, cell lysate) into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the 100 ng/mL **Dimethyl pimelate-d4** internal standard working solution and vortex briefly.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.



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Workflow for Sample Preparation.

LC-MS/MS Conditions

Parameter	Suggested Conditions
LC System	UPLC/HPLC System
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, return to 5% B and re-equilibrate for 3 minutes.
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μ L
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temp.	400°C
Gas Flow	Desolvation: 800 L/hr, Cone: 50 L/hr
MRM Transitions	See Table 1

Table 1: Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Dimethyl pimelate	189.1	125.1	100	25	15
Dimethyl pimelate-d4	193.1	129.1	100	25	15

Note: These are theoretical values and should be optimized for the specific instrument used.

Quantitative Data Presentation

The following tables represent typical data expected from the validation of this quantitative method.

Table 2: Calibration Curve for Dimethyl Pimelate

Concentration (ng/mL)	Analyte Peak Area	IS Peak Area	Area Ratio (Analyte/IS)
1	1,250	110,500	0.0113
5	6,300	111,200	0.0567
10	12,800	109,800	0.1166
50	64,500	110,100	0.5858
100	129,500	110,800	1.1688
500	652,000	111,500	5.8475
1000	1,310,000	110,300	11.8767
Linearity (r ²)	\multicolumn{3}{> 0.995}		

Table 3: Precision and Accuracy

QC Level	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL) (n=5)	Accuracy (%)	Precision (%CV)
LLOQ	1	0.95	95.0	8.5
Low	3	3.12	104.0	6.2
Mid	75	72.5	96.7	4.1
High	750	768.0	102.4	3.5

Conclusion

This application note provides a comprehensive and robust protocol for the quantitative analysis of Dimethyl pimelate using **Dimethyl pimelate-d4** as an internal standard by LC-MS/MS. The use of a stable isotope-labeled internal standard is critical for mitigating matrix effects and other sources of experimental variability, thereby ensuring the generation of high-quality, reliable quantitative data for research, clinical, and industrial applications. The provided method parameters should be used as a starting point and optimized for the specific instrumentation and sample matrix being analyzed.

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